

# Application Note: Quantification of Terbufos Sulfoxide using Gas Chromatography-Mass Spectrometry (GC-MS)

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## Compound of Interest

Compound Name: Terbufoxon sulfoxide

Cat. No.: B104567

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

Terbufos is a systemic organophosphate insecticide and nematicide used to control a variety of pests in crops such as corn, sugar beets, and sorghum. Following application, terbufos is metabolized in the environment and biological systems into several products, including terbufos sulfoxide and terbufos sulfone. Terbufos sulfoxide ( $C_9H_{21}O_3PS_3$ ) is a primary metabolite of significant toxicological concern.<sup>[1][2]</sup> Monitoring its presence and concentration in environmental and agricultural matrices is crucial for assessing food safety and environmental impact. This application note provides a detailed Gas Chromatography-Mass Spectrometry (GC-MS) method for the reliable quantification of terbufos sulfoxide.

## Principle of the Method

This method employs Gas Chromatography (GC) coupled with Mass Spectrometry (MS) for the separation, identification, and quantification of terbufos sulfoxide. The procedure involves extracting the analyte from the sample matrix using an organic solvent, followed by a cleanup step to remove interfering co-extractives. The purified extract is then injected into the GC-MS system. The GC separates terbufos sulfoxide from other components based on its volatility and interaction with the stationary phase of the GC column. The separated analyte then enters the mass spectrometer, which ionizes the molecules and separates the resulting ions based on

their mass-to-charge ratio ( $m/z$ ), providing highly selective and sensitive detection.

Quantification is achieved by comparing the response of the analyte in the sample to that of known concentration standards.

## Experimental Protocols

### Apparatus and Reagents

- Apparatus:
  - GC-MS System: Agilent 6890N GC with 5975B MSD or equivalent.[\[3\]](#)
  - GC Column: Agilent J&W DB-5ms Ultra Inert (30 m x 0.25 mm, 0.25  $\mu$ m film thickness) or equivalent.
  - Autosampler: Agilent 7683B or equivalent.
  - Analytical balance, vortex mixer, centrifuge, rotary evaporator.
  - Solid Phase Extraction (SPE) cartridges (e.g., ENVI-Carb-II/PSA).
  - Syringes, vials, pipettes, and standard laboratory glassware.
- Reagents:
  - Solvents: Acetonitrile, Acetone, Ethyl Acetate, Methylene Chloride (all pesticide residue grade or higher).
  - Reagents: Anhydrous magnesium sulfate ( $MgSO_4$ ), sodium chloride ( $NaCl$ ), sodium sulfate ( $Na_2SO_4$ ), primary secondary amine (PSA) sorbent.
  - Gases: Helium (carrier gas, 99.999% purity).
  - Standards: Certified reference standard of Terbufos Sulfoxide ( $\geq 98\%$  purity).

### Standard Solution Preparation

- Primary Stock Solution (100  $\mu$ g/mL): Accurately weigh 10 mg of terbufos sulfoxide standard into a 100 mL volumetric flask. Dissolve and dilute to the mark with ethyl acetate. Store at

4°C.

- Intermediate Standard Solution (10 µg/mL): Pipette 10 mL of the primary stock solution into a 100 mL volumetric flask and dilute to the mark with ethyl acetate.
- Working Standard Solutions (0.05 - 2.0 µg/mL): Prepare a series of calibration standards by serial dilution of the intermediate standard solution with ethyl acetate. A typical calibration curve might include concentrations of 0.05, 0.1, 0.25, 0.5, 1.0, and 2.0 µg/mL.

## Sample Preparation (QuEChERS Method for Vegetable Matrix)

The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined approach for pesticide residue analysis.

- Extraction:
  - Weigh 10 g of a homogenized sample (e.g., spinach, lettuce) into a 50 mL centrifuge tube.
  - Add 10 mL of acetonitrile.
  - Cap the tube and shake vigorously for 1 minute.
  - Add the QuEChERS extraction salts (4 g MgSO<sub>4</sub>, 1 g NaCl).
  - Immediately shake for 1 minute to prevent the formation of salt agglomerates.
  - Centrifuge at 3000 rpm for 5 minutes.
- Dispersive SPE Cleanup (dSPE):
  - Transfer a 2 mL aliquot of the upper acetonitrile layer into a 15 mL centrifuge tube containing 300 mg MgSO<sub>4</sub> and 50 mg PSA sorbent.
  - Vortex for 1 minute.
  - Centrifuge at 3000 rpm for 5 minutes.

- Transfer a 1 mL aliquot of the final supernatant into a GC vial for analysis.

## GC-MS Instrumental Parameters

The following parameters are provided as a guideline and may require optimization for specific instruments.

Parameter	Setting
Gas Chromatograph	
Injection Mode	Splitless
Injection Volume	1 µL
Injector Temperature	250°C
Carrier Gas	Helium
Flow Rate	1.0 mL/min (Constant Flow)
Oven Program	Initial: 50°C, hold for 1 min. Ramp 1: 25°C/min to 150°C. Ramp 2: 10°C/min to 280°C, hold for 5 min.
Mass Spectrometer	
Ionization Mode	Electron Impact (EI)
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Transfer Line Temp.	280°C
Acquisition Mode	Selected Ion Monitoring (SIM)
SIM Ions (m/z)	Quantifier Ion: To be determined based on fragmentation pattern Qualifier Ions: To be determined based on fragmentation pattern (Note: Due to potential thermal degradation of terbufos sulfoxide in the GC inlet, monitoring for degradation products may be necessary. Characteristic ions for the parent terbufos include m/z 231, 103, and 153.)

## Data Presentation

## Method Validation Data Summary

The performance of the method should be validated to ensure accuracy and reliability. The following table summarizes expected performance characteristics for the analysis of organophosphate pesticides using GC-MS.

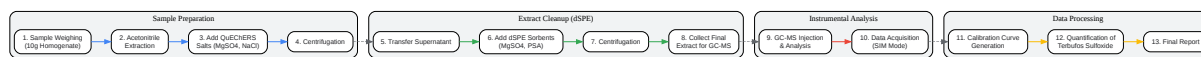
Parameter	Typical Value	Description
Linearity ( $R^2$ )	> 0.995	The correlation coefficient of the calibration curve over the defined concentration range.
Limit of Detection (LOD)	0.002 mg/kg	The lowest concentration of analyte that can be reliably detected above the background noise.
Limit of Quantification (LOQ)	0.01 mg/kg	The lowest concentration of analyte that can be quantitatively determined with acceptable precision.
Recovery (%)	80 - 110%	The percentage of the known amount of analyte recovered from a spiked matrix sample.
Precision (RSD%)	< 15%	The relative standard deviation of replicate measurements, indicating the method's reproducibility.

Note: Data presented are typical values derived from literature for organophosphate pesticide analysis and may vary based on matrix and instrumentation.

## Mandatory Visualization

### Experimental Workflow Diagram

The following diagram illustrates the complete workflow for the GC-MS quantification of Terbufos Sulfoxide.



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Caption: Workflow for GC-MS analysis of Terbufos Sulfoxide.

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## References

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- 2. Terbufos sulfoxide | C<sub>9</sub>H<sub>21</sub>O<sub>3</sub>PS<sub>3</sub> | CID 25355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. agilent.com [agilent.com]
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